

Navigating the Disposal of Fibrostat: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Fibrostat*

Cat. No.: *B15585074*

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For researchers and scientists, the proper management and disposal of chemical and pharmaceutical compounds are critical for ensuring a safe laboratory environment and maintaining regulatory compliance. The term "**Fibrostat**" can refer to two distinct substances: a pharmaceutical formulation containing Tranexamic Acid, used as an antifibrinolytic agent, and a selective HDAC6 inhibitor used in fibrosis research. This guide provides comprehensive, step-by-step disposal procedures for both, ensuring the safety of personnel and the protection of the environment.

Part 1: Disposal of Fibrostat (Tranexamic Acid)

Fibrostat as a pharmaceutical product contains Tranexamic Acid, an antifibrinolytic agent used to control bleeding. While not classified as a hazardous substance under most workplace safety standards, proper disposal is essential to prevent environmental release.^{[1][2]}

Key Safety and Disposal Data for Tranexamic Acid

The following table summarizes essential data for the handling and disposal of Tranexamic Acid-based products.

Property	Value
Chemical Name	Tranexamic Acid
CAS Number	1197-18-8
Primary Hazard	May cause skin and eye irritation.[2][3]
Environmental Hazard	Not classified as environmentally hazardous, but releases to the environment should be avoided. [4][5]
Primary Disposal Method	Dispose of waste in accordance with all applicable federal, state, and local regulations. [4] Incineration is a common method.
Spill Procedure	For liquid spills, collect with absorbent material. For solid spills, sweep or vacuum up material into a suitable disposal container.[4][6]

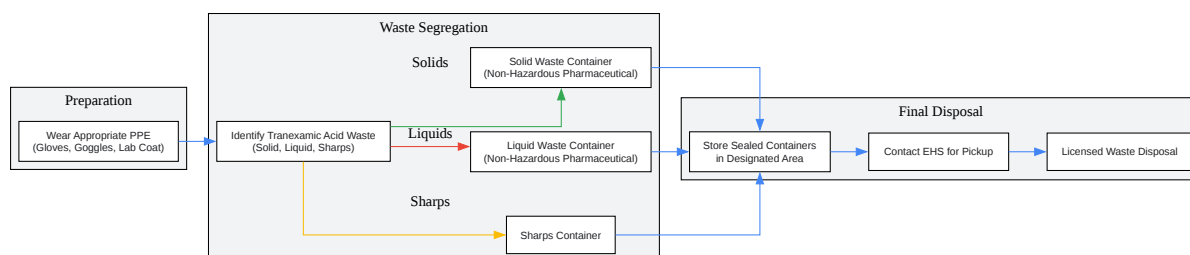
Step-by-Step Disposal Protocol for Tranexamic Acid

This protocol outlines the standard procedure for disposing of unused, expired, or contaminated Tranexamic Acid (**Fibrostat**) in a laboratory or clinical research setting.

- Personal Protective Equipment (PPE): Before handling waste, ensure you are wearing appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves.[3]
- Waste Segregation:
 - Solid Waste: Collect unused or expired tablets/capsules, and any materials grossly contaminated with Tranexamic Acid (e.g., weigh paper, contaminated gloves), in a designated, clearly labeled "Non-Hazardous Pharmaceutical Waste" container.
 - Liquid Waste: Collect solutions of Tranexamic Acid and contaminated solvents in a separate, clearly labeled "Non-Hazardous Pharmaceutical Waste" container for liquids. Do not pour solutions down the drain.[7]

- Sharps: Any sharps (needles, syringes, etc.) contaminated with Tranexamic Acid should be placed in a designated sharps container.
- Container Management:
 - Ensure waste containers are sealed and stored in a designated, secure area away from general laboratory traffic.
 - Label containers clearly with the contents ("Waste Tranexamic Acid") and the date.
- Disposal of Empty Containers:
 - Empty stock bottles or vials should be triple-rinsed with a suitable solvent (e.g., water).
 - The first rinsate should be collected and disposed of as liquid pharmaceutical waste.^[8]
 - After rinsing, deface or remove the label to prevent misuse. The clean, empty container can then be disposed of in the regular trash or recycling, in accordance with institutional policy.
- Final Disposal:
 - Once the pharmaceutical waste container is full, securely seal the lid.
 - Arrange for pickup and disposal through your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor.

Disposal Workflow for Fibrostat (Tranexamic Acid)



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Caption: Disposal workflow for pharmaceutical Tranexamic Acid.

Part 2: Disposal of Fibrostat (HDAC6 Inhibitor)

In a research context, **Fibrostat** is a selective histone deacetylase 6 (HDAC6) inhibitor.^[9] As a potent, bioactive small molecule with potentially uncharacterized toxicological properties, it must be treated as hazardous chemical waste.^{[10][11]}

Key Safety and Disposal Data for HDAC Inhibitors

The following table summarizes general data for the handling and disposal of research-grade HDAC inhibitors like **Fibrostat**.

Property	Value
Chemical Class	Histone Deacetylase (HDAC) Inhibitor
Primary Hazard	Biologically active, potentially cytotoxic or toxic. Handle as a hazardous chemical.[11][12]
Environmental Hazard	May be toxic to aquatic life with long-lasting effects.[10] Releases to the environment must be avoided.
Primary Disposal Method	Collection by a licensed hazardous waste contractor for incineration or other approved destruction methods.[12]
Spill Procedure	Isolate the area. Absorb liquid spills with inert material. Collect all contaminated materials into a sealed container for hazardous waste disposal.[11]

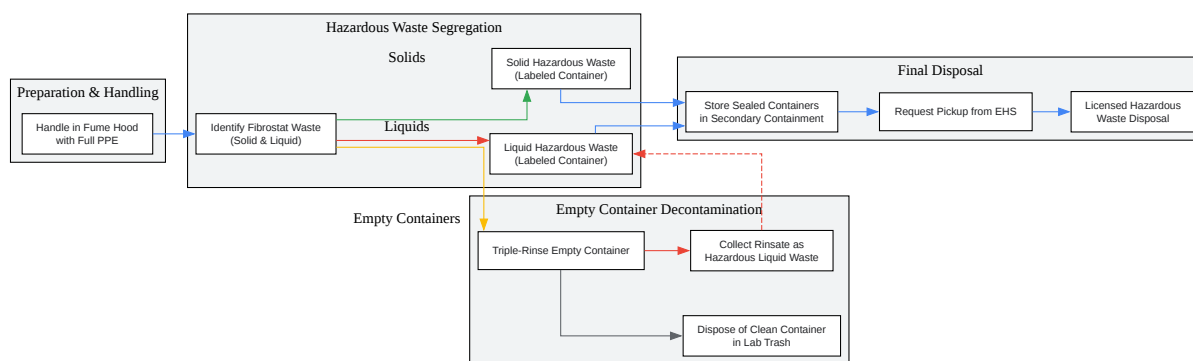
Step-by-Step Disposal Protocol for Fibrostat (HDAC6 Inhibitor)

This protocol provides a standard operating procedure for the disposal of the research chemical **Fibrostat**.

- Personal Protective Equipment (PPE) & Engineering Controls:
 - Always wear appropriate PPE: double nitrile gloves, a lab coat, and chemical safety goggles.[13]
 - All handling of **Fibrostat**, including weighing and preparing for disposal, must be conducted in a certified chemical fume hood to prevent inhalation.[11]
- Waste Segregation and Collection:
 - Solid Waste: Collect all solid **Fibrostat** waste, including unused powder and contaminated consumables (e.g., weighing paper, pipette tips, gloves), in a dedicated, leak-proof, and clearly labeled hazardous waste container.[10]

- Liquid Waste: Collect solutions of **Fibrostat** and contaminated solvents in a separate, compatible, and properly labeled hazardous liquid waste container. Do not mix with other solvent waste streams unless permitted by your institution's EHS guidelines.[\[10\]](#)
- Container Labeling and Storage:
 - Affix a hazardous waste label to the container as soon as the first waste is added.
 - The label must include "Hazardous Waste," the full chemical name ("**Fibrostat** (HDAC6 Inhibitor)"), and a list of all constituents (including solvents).[\[11\]](#)
 - Store the sealed waste container in a designated, secure satellite accumulation area (SAA) with secondary containment.[\[12\]](#)
- Disposal of Empty Containers:
 - To be considered non-hazardous, an empty container must be triple-rinsed with a suitable solvent.[\[10\]](#)
 - The rinsate from this cleaning process must be collected and treated as hazardous liquid waste.[\[10\]](#)
 - After triple-rinsing and air-drying in a fume hood, deface the original label, and the container may be disposed of in the regular laboratory trash.[\[10\]](#)
- Final Disposal:
 - Once the hazardous waste container is full, or if waste has been stored for the maximum allowable time per institutional policy, contact your EHS department to schedule a waste pickup.
 - Under no circumstances should **Fibrostat** (HDAC6 Inhibitor) be disposed of down the sink or in the regular trash.[\[10\]](#)

Disposal Workflow for Fibrostat (HDAC6 Inhibitor)



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Caption: Disposal workflow for research-grade **Fibrostat** (HDAC6 Inhibitor).

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- To cite this document: BenchChem. [Navigating the Disposal of Fibrostat: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15585074#fibrostat-proper-disposal-procedures]

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